

Application Notes and Protocols for Disodium Phthalate as a Buffering Agent

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Compound of Interest

Compound Name: Disodium phthalate

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Introduction

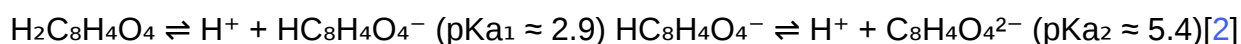
Disodium phthalate, the disodium salt of phthalic acid, is a versatile buffering agent used in a variety of scientific and pharmaceutical applications. Its ability to maintain a stable pH in aqueous solutions makes it a valuable tool in drug formulation, enzymatic assays, and cell culture. These application notes provide detailed information and protocols for the effective use of **disodium phthalate** as a buffering agent.

Phthalate buffers are known for their stability and are commonly used in the preparation of parenteral products.[1] The buffering capacity of **disodium phthalate** is derived from the two ionizable carboxyl groups of phthalic acid, which allows for effective pH control in the acidic to neutral range.

Principle of Buffering Action

The buffering capacity of **disodium phthalate** is based on the equilibria of phthalic acid and its conjugate bases in solution. Phthalic acid is a diprotic acid with two pKa values.

The equilibrium reactions are as follows:



Disodium phthalate ($\text{Na}_2\text{C}_8\text{H}_4\text{O}_4$) is the fully deprotonated form. To create a buffer, **disodium phthalate** can be combined with a strong acid (like HCl) to form a mixture of the phthalate dianion ($\text{C}_8\text{H}_4\text{O}_4^{2-}$) and the monoprotinated hydrogen phthalate anion ($\text{HC}_8\text{H}_4\text{O}_4^-$). The ratio of these two species will determine the pH of the buffer, as described by the Henderson-Hasselbalch equation. The optimal buffering range is typically considered to be $\text{pK}_a \pm 1$.

Quantitative Data

Physicochemical Properties

Property	Value	Reference
Molecular Formula	$\text{C}_8\text{H}_4\text{Na}_2\text{O}_4$	
Molar Mass	210.10 g/mol	
pK_{a1} (Phthalic Acid)	~2.9	[2]
pK_{a2} (Phthalic Acid)	~5.4	[2]
Effective Buffering Range	pH 4.4 - 6.4 (around pK_{a2})	[2]

Buffer Stability

Phthalate buffers are known for their good stability.[3] However, several factors can influence their long-term performance:

Factor	Effect on Stability	Recommendations
Temperature	pH can shift with temperature changes.	Prepare and use the buffer at the intended experimental temperature. Calibrate the pH meter at the working temperature.
Ionic Strength	High ionic strength can slightly alter the pKa and pH.	For precise applications, consider the ionic strength of the final solution and adjust the pH accordingly.
Microbial Growth	Can alter the pH and degrade the buffer components.	Store buffers at low temperatures (2-8 °C). For long-term storage, consider adding a preservative like sodium azide (if compatible with the application). ^[3]
Storage Container	Leaching of contaminants from the container can affect pH.	Store in well-sealed, chemically resistant glass or plastic containers.

Experimental Protocols

Preparation of a 0.1 M Disodium Phthalate Stock Solution

Materials:

- **Disodium phthalate** (anhydrous)
- Deionized, distilled water
- Volumetric flask (1 L)
- Analytical balance

Protocol:

- Accurately weigh 21.01 g of anhydrous **disodium phthalate**.
- Transfer the weighed solid into a 1 L volumetric flask.
- Add approximately 800 mL of deionized water to the flask.
- Swirl the flask gently to dissolve the solid completely.
- Once dissolved, add deionized water to bring the final volume to the 1 L mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Store the stock solution in a clean, well-labeled bottle at 2-8 °C.

Preparation of a Phthalate Buffer of a Specific pH

This protocol is adapted from the well-established Clark and Lubs buffer system, which traditionally uses potassium hydrogen phthalate. The same principle applies when starting with **disodium phthalate** and adding a strong acid.

Materials:

- 0.1 M **Disodium phthalate** stock solution (prepared as in 4.1)
- 0.1 M Hydrochloric acid (HCl) solution
- Calibrated pH meter
- Volumetric flasks (100 mL)
- Pipettes

Protocol:

- To prepare 100 mL of a phthalate buffer of a specific pH, start with 50 mL of the 0.1 M **disodium phthalate** stock solution in a 100 mL volumetric flask.

- Add the volume of 0.1 M HCl as indicated in the table below for the desired pH.
- Add deionized water to bring the final volume to 100 mL.
- Mix the solution thoroughly.
- Verify the pH of the prepared buffer using a calibrated pH meter and adjust if necessary with small additions of 0.1 M HCl or 0.1 M NaOH.

Buffer Preparation Table (for 100 mL of 0.05 M Phthalate Buffer):

Desired pH	Volume of 0.1 M Disodium Phthalate (mL)	Volume of 0.1 M HCl (mL)
4.4	50	35.5
4.6	50	30.0
4.8	50	23.85
5.0	50	17.7
5.2	50	12.2
5.4	50	7.5
5.6	50	4.2
5.8	50	2.0
6.0	50	0.8
6.2	50	0.1

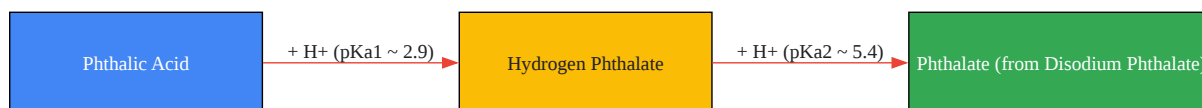
Note: The volumes of HCl are derived from the principles of the Clark and Lubs buffer system and Henderson-Hasselbalch calculations. It is always recommended to verify the final pH with a calibrated pH meter.

Applications in Research and Drug Development

Disodium phthalate buffers are utilized in various applications where stable pH is critical:

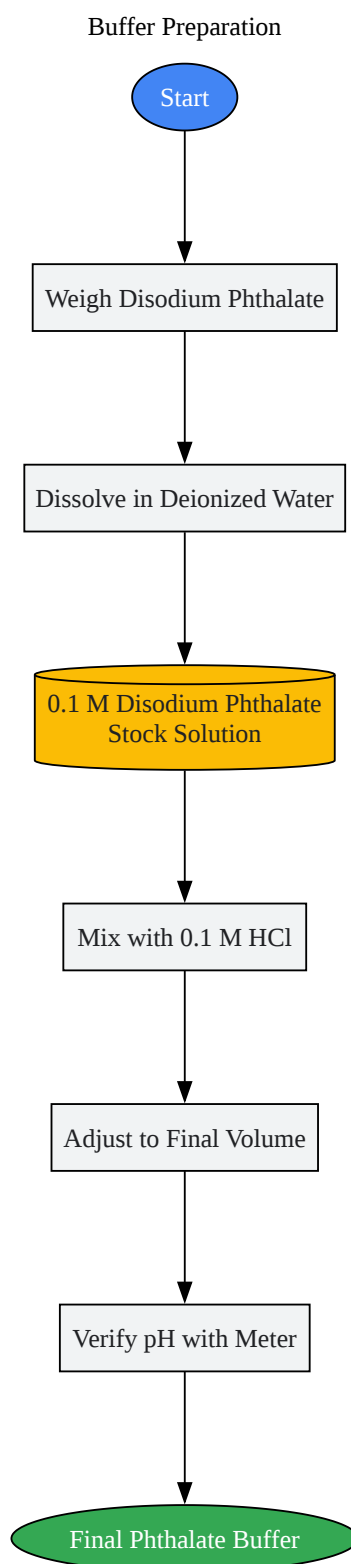
- Enzyme Assays: To maintain the optimal pH for enzyme activity and stability during kinetic studies.
- Drug Formulation: As an excipient in parenteral (injectable) and ophthalmic preparations to maintain the pH of the formulation, which can be crucial for drug solubility, stability, and patient comfort.[1]
- Cell Culture: As a component of cell culture media to provide a stable physiological pH environment for optimal cell growth and function.
- Drug Delivery Systems: In the development of pH-responsive drug delivery systems, where the buffer can influence the release profile of the active pharmaceutical ingredient.

Visualizations



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Caption: Ionization equilibria of phthalic acid.



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Caption: Workflow for preparing a **disodium phthalate** buffer.

Conclusion

Disodium phthalate is a reliable and effective buffering agent for a range of applications in research and pharmaceutical development. By following the provided protocols and considering the factors affecting stability, researchers can confidently prepare and utilize phthalate buffers to maintain precise pH control in their experimental systems. The adaptability of the Clark and Lubs buffer principles provides a solid foundation for creating buffers across a useful pH range.

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